

"2-(5-Amino-2H-indazol-2-yl)ethanol" CAS number and properties

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Compound of Interest

Compound Name: 2-(5-Amino-2H-indazol-2-yl)ethanol

Cat. No.: B581282

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Technical Guide: 2-(5-Amino-2H-indazol-2-yl)ethanol

CAS Number: 1105187-46-9

This technical guide provides an in-depth overview of **2-(5-Amino-2H-indazol-2-yl)ethanol**, a heterocyclic compound of interest in medicinal chemistry and drug development. The document details its chemical properties, safety information, and its role as a key intermediate in the synthesis of advanced pharmaceutical compounds, particularly kinase inhibitors.

Chemical Properties and Identifiers

2-(5-Amino-2H-indazol-2-yl)ethanol is a stable, solid compound at room temperature. Its core structure consists of a bicyclic indazole moiety functionalized with an amino group and an ethanol side chain. The 2H-indazole tautomer is the specified form.[\[1\]](#)[\[2\]](#)

| Property | Value | Source |
|--------------------------------------|---|---|
| CAS Number | 1105187-46-9 | [2] [3] |
| Molecular Formula | C ₉ H ₁₁ N ₃ O | [2] |
| Molecular Weight | 177.203 g/mol | [2] |
| Exact Mass | 177.09000 u | [2] |
| Appearance | Solid (form may vary) | N/A |
| Purity | Typically >95% for laboratory use | [4] |
| LogP (Predicted) | 1.192 | [2] |
| Topological Polar Surface Area (PSA) | 64.07 Å ² | [2] |

The Role of Indazole Scaffolds in Drug Discovery

Indazole and its derivatives are recognized as "privileged scaffolds" in medicinal chemistry due to their wide range of biological activities.[\[1\]](#)[\[5\]](#) These structures are integral to numerous therapeutic agents, demonstrating properties such as:

- Anti-inflammatory[\[1\]](#)
- Antitumor[\[1\]](#)[\[6\]](#)
- Antifungal[\[6\]](#)
- Anti-HIV[\[1\]](#)
- Kinase inhibition[\[7\]](#)[\[8\]](#)

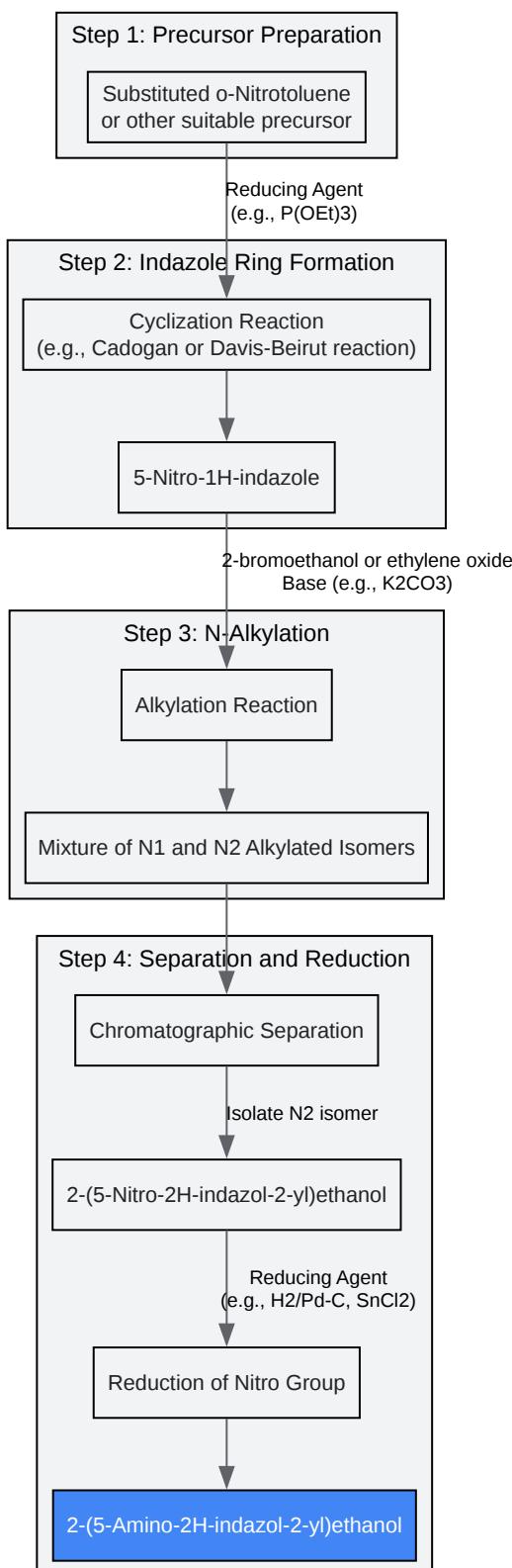
The versatility of the indazole nucleus allows for the synthesis of diverse compound libraries, making it a valuable starting point for the development of targeted therapies.[\[5\]](#)[\[9\]](#) Compounds like Axitinib, a kinase inhibitor used in cancer therapy, feature the indazole core, highlighting its clinical significance.[\[5\]](#)

Synthesis and Experimental Workflow

While specific, peer-reviewed synthesis protocols for **2-(5-Amino-2H-indazol-2-yl)ethanol** are not widely published in academic literature, its preparation follows general principles for the synthesis of N2-substituted indazoles. These routes often involve the cyclization of appropriately substituted phenylhydrazines or the direct alkylation of a pre-formed indazole ring.

The synthesis of N-substituted indazoles can be complex, often yielding a mixture of N1 and N2 regioisomers.^[10] Achieving selectivity for the N2 position, as in the target compound, is a key challenge that requires carefully designed synthetic strategies.^{[1][10]}

Below is a generalized workflow representing a plausible synthetic approach for indazole derivatives, which could be adapted for the synthesis of **2-(5-Amino-2H-indazol-2-yl)ethanol**.

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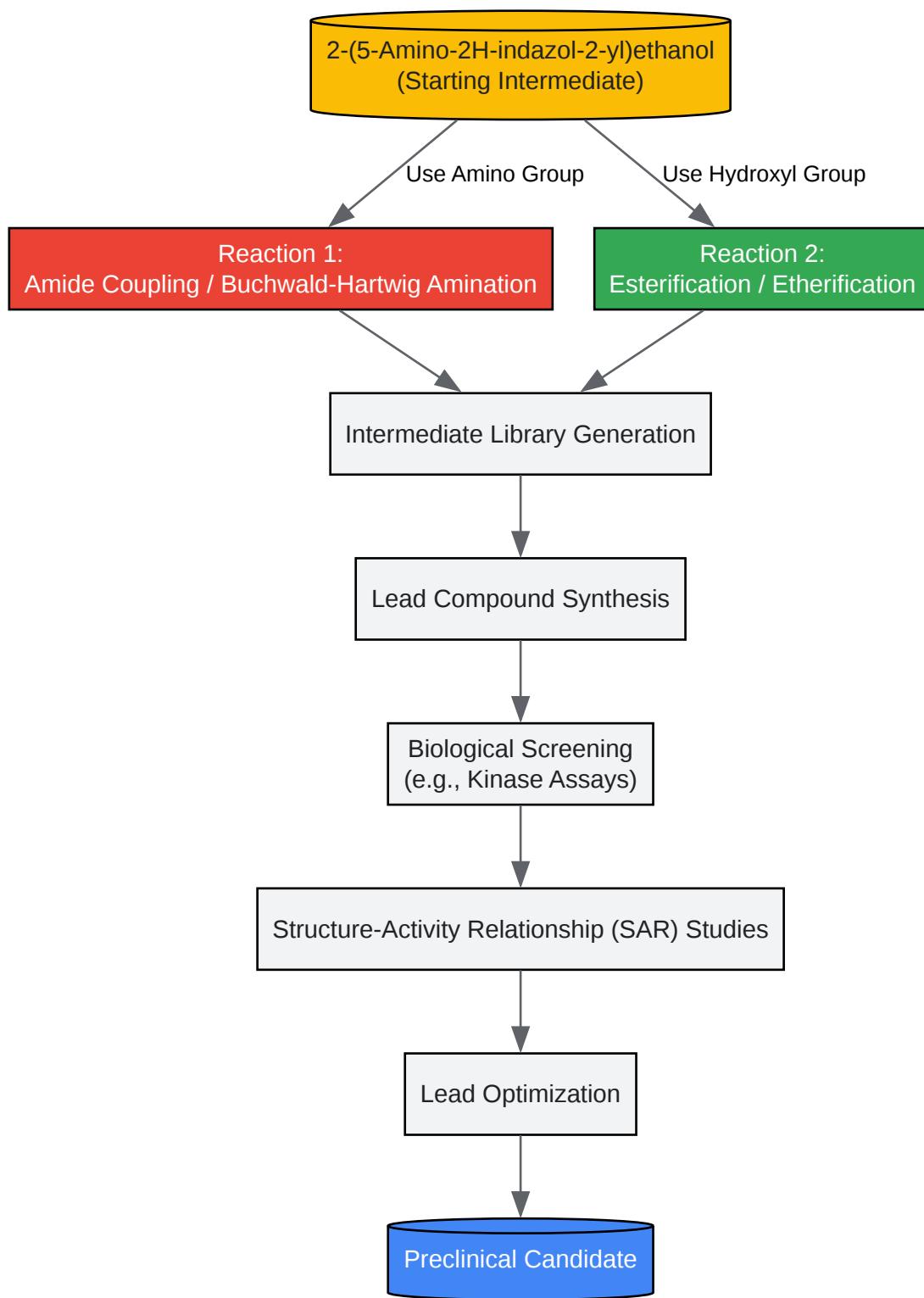
Caption: Generalized synthetic workflow for **2-(5-Amino-2H-indazol-2-yl)ethanol**.

Application as a Pharmaceutical Intermediate

The primary application of **2-(5-Amino-2H-indazol-2-yl)ethanol** is as a building block or intermediate in the synthesis of more complex, biologically active molecules.^[2] Its bifunctional nature, possessing both a nucleophilic amino group and a hydroxyl group, allows for a variety of subsequent chemical transformations.

This compound is particularly relevant in the development of protein kinase inhibitors. The indazole scaffold often serves as the core hinge-binding motif, while the amino and ethanol groups provide attachment points for other pharmacophoric elements that can enhance potency, selectivity, and pharmacokinetic properties.

The logical flow for utilizing this intermediate in a drug discovery program is outlined below.



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Caption: Workflow for the use of the intermediate in drug discovery.

Safety and Handling

2-(5-Amino-2H-indazol-2-yl)ethanol is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

Hazard Statements:

- May be harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May be harmful if inhaled.
- May cause respiratory irritation.

Precautionary Measures:

- Avoid contact with skin and eyes.
- Do not breathe dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place.

In case of exposure, seek immediate medical attention. For detailed information, consult the material safety data sheet (MSDS) provided by the supplier.

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